

Technical Support Center: Handling & Storage of Lyophilized YFMRF-NH2

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Compound of Interest

Compound Name: *H-Tyr-phe-met-arg-phe-NH2*

CAS No.: 99414-63-8

Cat. No.: B3030873

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Executive Summary & Molecule Profile

YFMRF-NH2 (Tyr-Phe-Met-Arg-Phe-amide) is a hydrophobic, basic neuropeptide belonging to the FMRFamide-related peptide (FaRP) family. While robust in its lyophilized state, it presents specific stability challenges in solution due to the presence of Methionine (Met) and multiple aromatic residues.

Successful experimentation depends on preventing three primary degradation pathways: Methionine oxidation, hydrophobic aggregation, and hydrolysis.

Physicochemical Profile

Property	Value / Characteristic	Implication for Handling
Sequence	Tyr-Phe-Met-Arg-Phe-NH ₂	Met (Position 3): High oxidation risk.[1]
Molecular Weight	~723.88 g/mol	Small molecule, fast diffusion.
Isoelectric Point (pI)	~10.5 (Theoretical)	Basic. Net charge at pH 7 is +2.
Hydrophobicity	High (3 Aromatic residues: Y, F, F)	Prone to aggregation in neutral aqueous buffers.
Solubility	Moderate in water; High in acidic media	Preferred Solvent: 10% Acetic Acid.

Core Protocols (Standard Operating Procedures)

Protocol A: Receipt & Initial Storage

The most common cause of peptide degradation is moisture absorption upon opening a cold vial.

- Arrival: The peptide typically arrives at ambient temperature.[2][3][4] This is normal for short durations.[5]
- Long-Term Storage: Immediately store the lyophilized vial at -20°C (or -80°C for storage >6 months).
- Desiccation: Ensure the vial is stored inside a secondary container with active desiccant silica.
- Equilibration (CRITICAL): Before opening the vial, allow it to warm to room temperature for at least 1 hour in a desiccator.
 - Why? Opening a cold vial condenses atmospheric moisture onto the hygroscopic peptide powder, causing immediate hydrolysis and aggregation.

Protocol B: Reconstitution Strategy

Do not follow a generic "dissolve in water" approach. This peptide contains Methionine and is hydrophobic.

The "Golden Rule" for YFMRF-NH₂: Avoid DMSO if possible. DMSO is a mild oxidant and can accelerate Methionine sulfoxide formation. Use Acetic Acid as the primary solubilizer.

Step-by-Step Reconstitution:

- Centrifuge: Briefly spin down the vial (5,000 x g, 10 sec) to settle the powder.
- Solvent Selection:
 - Primary Choice: Sterile, degassed 0.1% - 10% Acetic Acid.
 - Mechanism: The peptide is basic.^{[4][6][7]} Acidic pH protonates the Arginine and N-terminus, maximizing repulsion between molecules and preventing aggregation.
- Dissolution: Add the solvent to achieve a stock concentration (e.g., 1–5 mg/mL). Vortex gently.
- Oxygen Exclusion: Overlay the solution with inert gas (Argon or Nitrogen) immediately after dissolving to protect the Methionine residue.

Protocol C: Aliquoting & Freezing

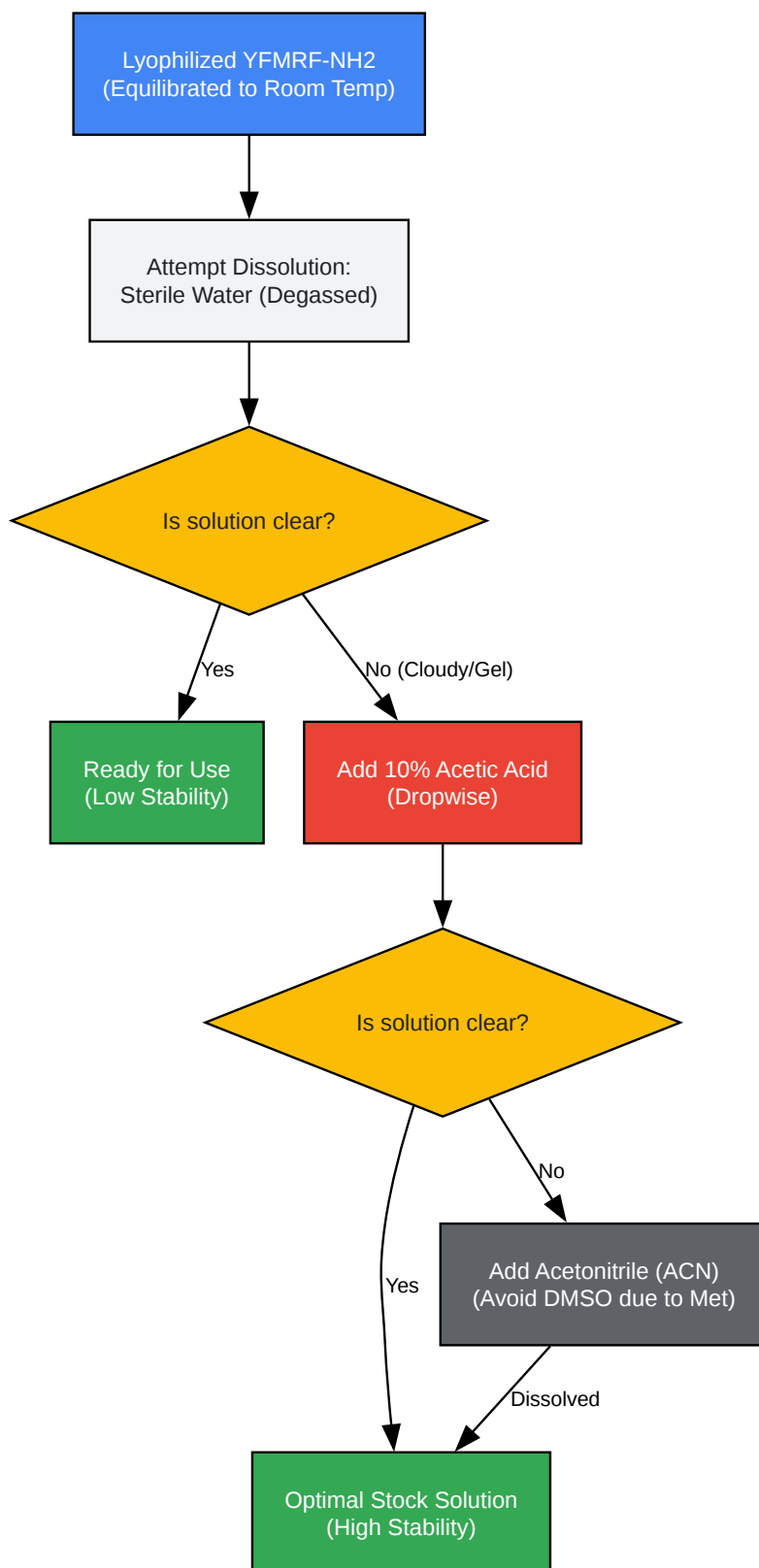
Never refreeze the bulk stock solution.

- Aliquot immediately: Divide the stock solution into single-use volumes (e.g., 20 µL or 50 µL) using sterile, low-protein-binding polypropylene tubes.
- Flash Freeze: Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol to prevent crystalline precipitate formation.
- Storage: Store at -80°C. Stability is ~3 months in solution at -80°C.

Visualization: Workflows & Logic

Figure 1: Reconstitution Decision Tree

This logic gate ensures solubility while minimizing chemical damage.



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Caption: Figure 1. Step-wise solubility optimization strategy. Note the explicit avoidance of DMSO to protect the Methionine residue.

Figure 2: Storage Lifecycle

Visualizing the critical path to prevent degradation.



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Caption: Figure 2. The lifecycle of peptide storage.^{[2][3][4][5][7][8][9][10]} The "Warm Up" step is the most frequently skipped, leading to moisture contamination.

Troubleshooting Guide & FAQs

Section 1: Solubility Issues

Q: I added water and the solution turned cloudy/gelatinous. Is it ruined? A: No, it is likely just aggregated. YFMRF-NH₂ is hydrophobic. In pure water (pH ~6-7), the hydrophobic interactions between Phenylalanine (F) and Tyrosine (Y) residues can overcome the charge repulsion.

- Fix: Add 10% Acetic Acid dropwise. The drop in pH will protonate the peptide, increasing positive charge repulsion and breaking the aggregates. Sonicate briefly (5 seconds).

Q: Can I use DMSO to dissolve it? A: Not recommended. While DMSO is an excellent solvent for hydrophobic peptides, it is a mild oxidizing agent. YFMRF-NH₂ contains Methionine, which oxidizes easily to Methionine Sulfoxide (Met(O)) in the presence of DMSO, potentially altering biological activity. If organic solvent is absolutely required, use Acetonitrile (ACN) or DMF instead.

Section 2: Stability & Oxidation

Q: My peptide solution has turned slightly yellow over time. Why? A: This indicates oxidation, likely of the Tyrosine or Methionine residues.

- Cause: Exposure to air or light during storage.^{[11][12]}

- Action: Discard the solution. Oxidized peptides can act as competitive inhibitors or antagonists, invalidating your data.
- Prevention: Always purge the headspace of your stock vial with Nitrogen or Argon gas before closing.

Q: Why do you recommend acidic buffers for storage? A: Peptides are generally most stable at pH 5–6. At neutral or basic pH (>7.5), peptides are more susceptible to:

- Racemization: Conversion of L-amino acids to D-isomers.
- Deamidation: Though less of a risk here (no Asn/Gln), the C-terminal amide is more stable in mild acid.
- Microbial Growth: Acidic conditions inhibit bacterial contamination.

Section 3: Experimental Usage

Q: How do I handle the peptide for cell culture assays? A:

- Make a high-concentration stock (e.g., 1 mM) in 10 mM Acetic Acid.
- Dilute this stock at least 1:1000 into your cell culture media immediately before use.
- The final concentration of acetic acid will be negligible and buffered by the media (bicarbonate/HEPES), causing no toxicity to cells.

Q: I froze the stock solution, thawed it, and now activity is lower. Why? A: You likely experienced Freeze-Thaw Shear. Repeated freezing creates ice crystals that can physically shear the peptide or induce aggregation.

- Rule: Thaw an aliquot ONCE. If you don't use it all, discard the remainder. Do not refreeze.

References

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